

# Standard Operating Procedure: Handling and Disposal of AB-423

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This document provides essential safety and logistical information for the handling and disposal of the novel research compound **AB-423**. Adherence to these guidelines is mandatory to ensure personnel safety and experimental integrity.

#### **Hazard Identification and Exposure Limits**

**AB-423** is a potent, cell-permeable kinase inhibitor with suspected cytotoxic and mutagenic properties. It is a light-sensitive, fine white powder that is highly soluble in DMSO and ethanol. Due to its potency, exposure via inhalation, ingestion, or skin contact must be strictly avoided.

Table 1: Occupational Exposure Limits for AB-423

Parameter	Value	Notes
Time-Weighted Average (TWA)	0.5 μg/m³	Over an 8-hour workday
Short-Term Exposure Limit (STEL)	2.0 μg/m³	15-minute exposure, not to exceed 4 times per day
Immediately Dangerous to Life or Health (IDLH)	10 mg/m³	

#### **Personal Protective Equipment (PPE)**



Appropriate PPE is the primary barrier against exposure. The required level of PPE depends on the procedure being performed.

Table 2: Required PPE for Handling AB-423

Procedure	Gown/Lab Coat	Gloves	Eye Protection	Respiratory Protection
Handling Vials/Storage	Standard Lab Coat	Single Pair Nitrile	Safety Glasses	Not Required
Weighing Powder	Disposable Gown	Double Pair Nitrile	Safety Goggles	N95/FFP3 Respirator
Preparing Solutions	Disposable Gown	Double Pair Nitrile	Safety Goggles	Required if not in a fume hood
Administering to Cultures	Standard Lab Coat	Single Pair Nitrile	Safety Glasses	Not Required (in BSC)
Spill Cleanup	Chemical Resistant Gown	Double Pair Nitrile	Splash Gown	N95/FFP3 Respirator

## **Operational Plan: Handling and Storage**

All handling of powdered **AB-423** must occur within a certified chemical fume hood or a powder containment balance enclosure.

- Upon receipt, visually inspect the vial for any damage or leakage. Do not open if the container is compromised.
- Log the compound into the chemical inventory system.
- Store **AB-423** in its original, sealed vial at -20°C, protected from light.
- The storage location must be clearly labeled with a "Potent Compound" warning sign.
- Preparation: Don the appropriate PPE as specified in Table 2. Prepare the workspace within the fume hood by laying down a disposable absorbent bench liner.

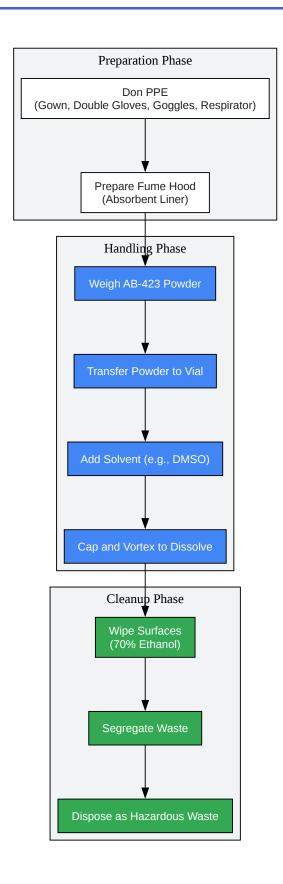






- Tare: Place a clean, tared weigh boat on the analytical balance.
- Aliquot: Carefully transfer the required amount of AB-423 powder to the weigh boat using a
  dedicated, clean spatula. Avoid creating airborne dust.
- Dissolution: Transfer the powder to a suitable vial. Add the desired volume of solvent (e.g., DMSO) using a calibrated pipette. Cap the vial securely and vortex until the compound is fully dissolved.
- Cleanup: Wipe the spatula and any affected surfaces with a 70% ethanol solution. Dispose
  of all contaminated materials (weigh boat, pipette tips, bench liner) as hazardous chemical
  waste.





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Caption: Workflow for weighing and preparing solutions of AB-423.



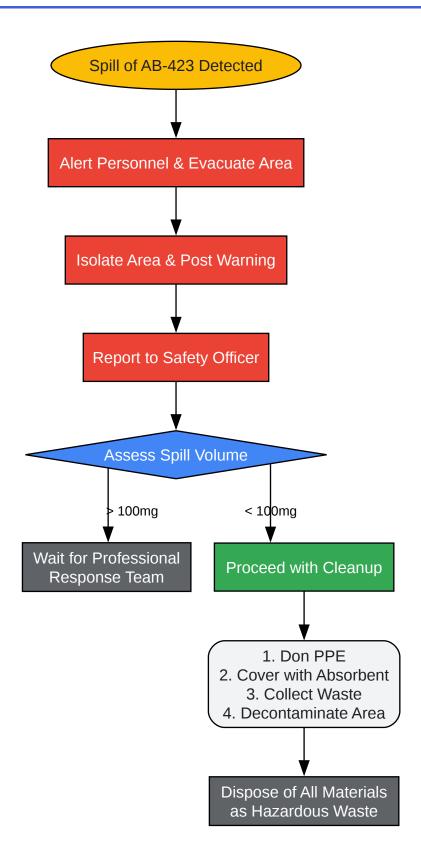


### **Spill Management Protocol**

In the event of a spill, immediate and correct action is critical to prevent exposure.

- Evacuate: Alert all personnel in the immediate area and evacuate.
- Isolate: Secure the area and prevent entry. Post a "Chemical Spill" warning sign.
- · Report: Notify the Laboratory Safety Officer immediately.
- Assess: From a safe distance, assess the extent of the spill. For spills larger than 100mg, do
  not attempt to clean up yourself; wait for the professional response team.
- Cleanup (for minor spills <100mg only):
  - Don the appropriate spill cleanup PPE (Table 2).
  - Gently cover the spill with an absorbent powder designed for chemical spills. Do not create dust.
  - Working from the outside in, carefully collect the absorbed material using a scoop and place it into a labeled hazardous waste bag.
  - Decontaminate the area with a 10% bleach solution, followed by a 70% ethanol rinse.
  - Dispose of all materials, including PPE, as hazardous chemical waste.





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Caption: Decision workflow for responding to an AB-423 chemical spill.



#### **Disposal Plan**

All waste contaminated with **AB-423** is considered hazardous and must be disposed of accordingly.

- Solid Waste: Contaminated gloves, gowns, bench liners, weigh boats, and pipette tips must be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or contaminated solvents must be collected in a sealed, labeled, and compatible hazardous waste container. Do not mix with other solvent waste streams.
- Segregation: Collect all AB-423 waste as described above.
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," "AB-423," and the date.
- Storage: Store the sealed waste containers in a designated satellite accumulation area.
- Pickup: Arrange for pickup and disposal by the institution's certified hazardous waste management service. Do not attempt to pour any AB-423 waste down the drain or dispose of it in regular trash.
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